

4-Amino-3-bromophenol: Advanced Disposal & Handling Protocol[1]

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Compound of Interest

Compound Name: 4-Amino-3-bromophenol

CAS No.: 74440-80-5

Cat. No.: B183259

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Executive Summary & Chemical Identity

4-Amino-3-bromophenol is a halogenated organic intermediate commonly used in the synthesis of pharmaceuticals and agrochemicals.[1] Unlike standard organic waste, the presence of both an amine group (oxidation risk) and a bromine atom (halogenated waste stream) dictates a specific disposal pathway.

Critical Operational Directive: This compound must never be commingled with non-halogenated organic solvents or strong oxidizers. Its thermal destruction requires specific incineration conditions (high temperature/residence time) to prevent the formation of hydrogen bromide (HBr) gas and potential brominated dioxins.

Chemical Profile

Property	Specification
CAS Number	74440-80-5
Formula	C ₆ H ₆ BrNO
Physical State	Solid (Crystalline powder)
Hazards (GHS)	Acute Tox. 4 (Oral), Skin Irrit. 2, Eye Irrit. 2, Aquatic Acute/Chronic
Waste Class	Halogenated Organic

Pre-Disposal Assessment & Segregation

Before initiating disposal, you must characterize the waste state. The presence of the bromine atom classifies this as Halogenated Waste.

The "Why" Behind the Protocol

Standard laboratory incinerators often operate at temperatures sufficient for hydrocarbons but may not handle high-halogen loads efficiently without scrubbers.

- Improper Disposal: Mixing with non-halogenated solvents (e.g., acetone, ethanol waste) dilutes the halogen content but complicates the downstream fuel blending process used by waste handlers.
- Oxidation Risk: The amino group () is susceptible to rapid oxidation. Waste containers must be opaque or amber to prevent light-induced degradation which can form tar-like polymerization products, complicating container cleaning and analysis.^[1]

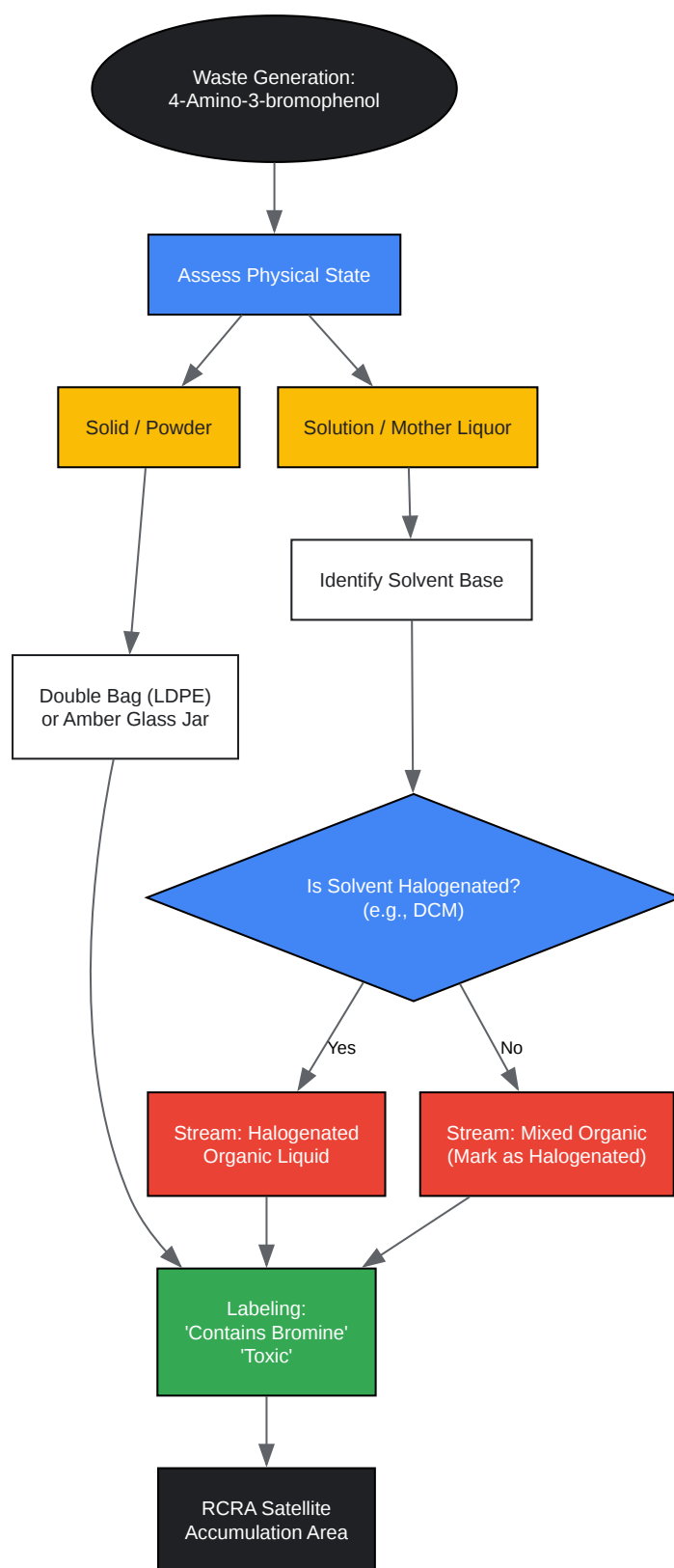
Compatibility Matrix

Substance Class	Compatibility Status	Mechanism of Failure
Strong Oxidizers (Nitric Acid, Peroxides)	INCOMPATIBLE	Rapid oxidation of amine; exothermic reaction; fire risk. [1]
Acid Chlorides / Anhydrides	INCOMPATIBLE	Vigorous acylation; generation of heat and acid fumes. [1]
Halogenated Solvents (DCM, Chloroform)	COMPATIBLE	Safe for co-disposal in halogenated waste streams. [1]
Non-Halogenated Solvents (Methanol)	CONDITIONAL	Safe chemically, but creates a "mixed" waste stream that is more expensive to treat. [1]

Operational Disposal Protocol

Workflow Visualization

The following decision tree outlines the logical flow for disposing of **4-Amino-3-bromophenol** in various states.



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Figure 1: Decision tree for the segregation and packaging of **4-Amino-3-bromophenol** waste.

Step-by-Step Procedure

A. Solid Waste (Pure Compound or Spill Cleanup)

- PPE Requirements: Nitrile gloves (double-gloved recommended), safety goggles, and lab coat. Use a P95/P100 dust mask if handling open powder outside a fume hood.
- Primary Containment: Transfer the solid into a wide-mouth High-Density Polyethylene (HDPE) jar or an Amber Glass jar.
 - Note: Avoid clear glass if the waste will be stored for >1 week to prevent UV degradation.
- Labeling: Affix a hazardous waste label.
 - Constituents: "**4-Amino-3-bromophenol** (Solid)"^[1]
 - Hazard Checkboxes: Toxic, Irritant.^{[2][3][4]}
- Secondary Containment: Place the sealed jar into a clear LDPE zip-lock bag to prevent contamination of the outer container during transport.

B. Liquid Waste (Reaction Mixtures)

- Solvent Assessment: Determine the primary solvent.
- Segregation:
 - If in DCM/Chloroform: Pour into the Halogenated Waste carboy.
 - If in Methanol/Ethyl Acetate: Pour into a separate waste container. Crucial: You must tag this container as "Contains Halogens" even if the solvent is non-halogenated. This alerts the disposal facility to use the correct incineration line.
- pH Check: Ensure the solution is not acidic ($\text{pH} < 2$). If acidic, neutralize carefully with Sodium Bicarbonate before adding to organic waste drums to prevent corrosion of the steel waste drum.

Emergency Contingencies

Spill Management (Dry Powder)[1]

- Isolate: Evacuate the immediate area of unnecessary personnel.
- Protect: Don PPE including respiratory protection (N95 minimum).
- Contain: Do not dry sweep (creates dust). Cover the spill with wet paper towels or use a HEPA-filtered vacuum dedicated to chemical cleanup.
- Dispose: Place all cleanup materials into the Solid Hazardous Waste stream (as described in Section 3A).

Exposure Response[1][6][7][10]

- Eye Contact: Rinse immediately with water for 15 minutes.[5] The bromine substitution increases the irritant potential compared to standard aminophenols.
- Skin Contact: Wash with soap and water.[6][2][4] Do not use ethanol, as it may increase transdermal absorption of the brominated compound.

Regulatory & Compliance Framework

All disposal activities must align with local and federal regulations.[7]

- US EPA (RCRA): While not explicitly P-listed or U-listed by specific CAS in all jurisdictions, this compound is regulated as a characteristic hazardous waste due to toxicity and halogen content.
- DOT Shipping (for waste haulers):
 - UN Number: UN 2811
 - Proper Shipping Name: Toxic solid, organic, n.o.s. (**4-Amino-3-bromophenol**)[1]
 - Class: 6.1
 - Packing Group: III

References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 122240, **4-Amino-3-bromophenol**. Retrieved from [[Link](#)][1]
- US Environmental Protection Agency. Hazardous Waste Generators: Managing Your Waste. Retrieved from [[Link](#)][1]

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